

Introduction: The Versatility of a Nitroaromatic Building Block

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Compound of Interest

Compound Name: Ethyl 3-methyl-4-nitrobenzoate

Cat. No.: B1585769

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Ethyl 3-methyl-4-nitrobenzoate is a pivotal intermediate in modern organic synthesis, particularly valued in the realms of pharmaceutical and agrochemical development.^[1] Its structure, featuring an aromatic ring substituted with a nitro group, a methyl group, and an ethyl ester, offers a versatile platform for a variety of chemical transformations. The electron-withdrawing nature of the nitro group and the reactivity of the ester functional group allow for selective and sequential modifications, making it an ideal starting material for constructing complex molecular architectures.^[1]

This guide provides an in-depth exploration of the key chemical reactions involving **Ethyl 3-methyl-4-nitrobenzoate**. We will delve into detailed protocols for its synthesis and its most critical transformations: the reduction of the nitro group and the hydrolysis of the ester. The causality behind experimental choices is explained, ensuring that these protocols are not just lists of steps but self-validating systems grounded in established chemical principles. This molecule serves as a key precursor in the synthesis of various active pharmaceutical ingredients (APIs), including the antihypertensive drug Telmisartan, underscoring the importance of understanding its reactivity.^[2]

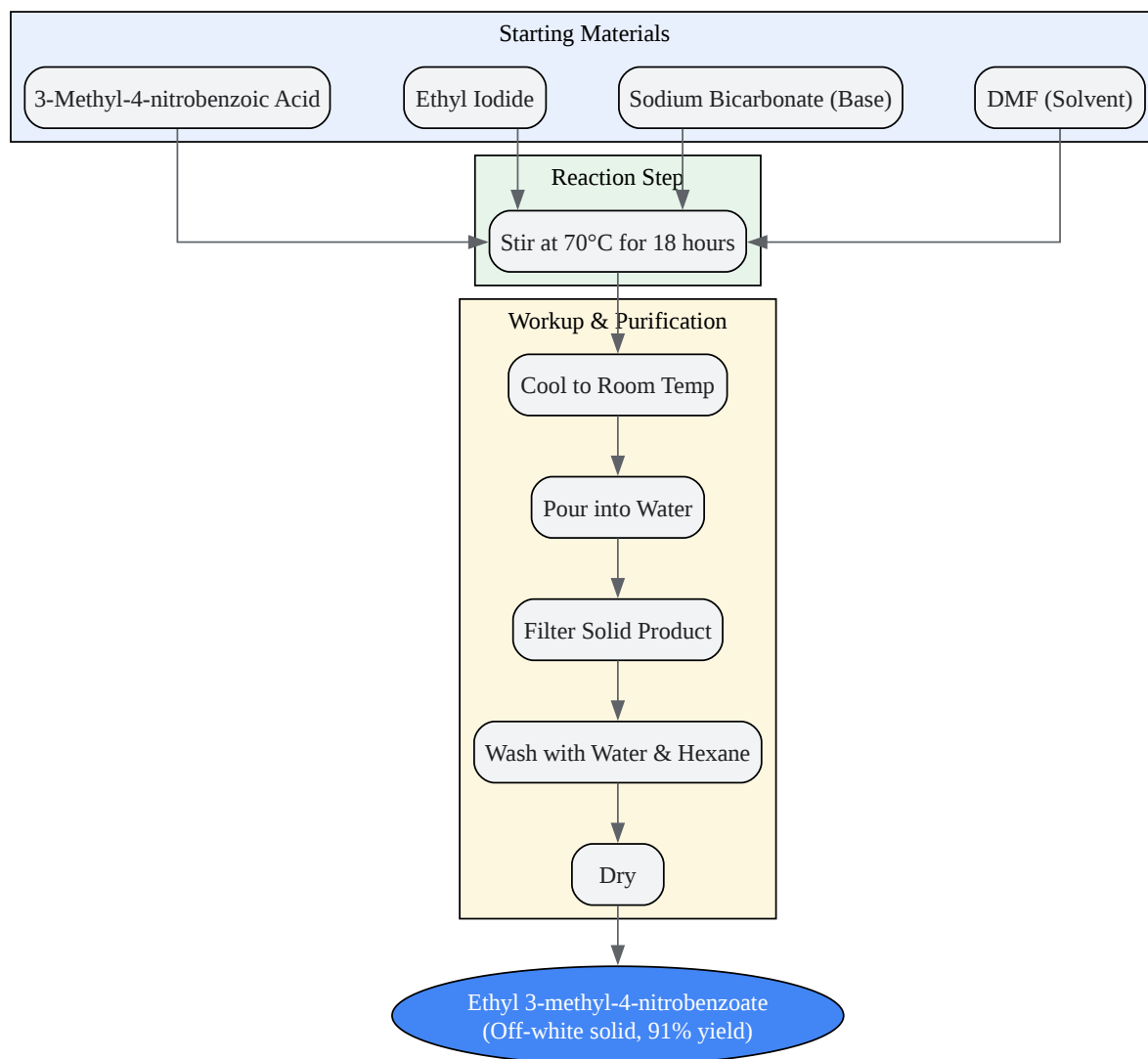
Table 1: Physicochemical and Spectroscopic Properties of **Ethyl 3-methyl-4-nitrobenzoate**

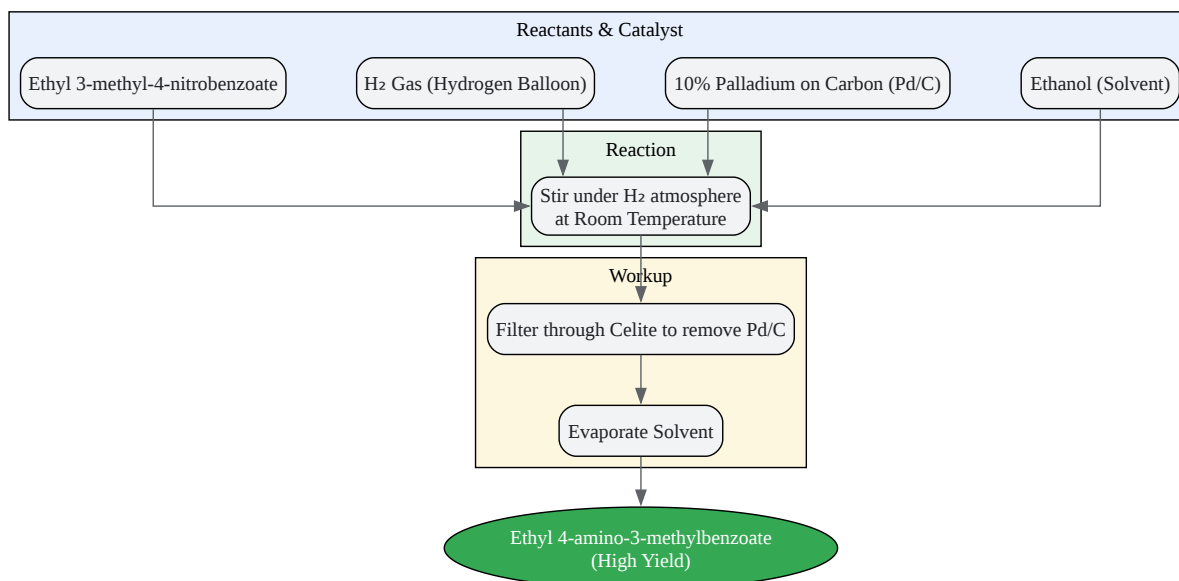
Property	Value	Source
CAS Number	30650-90-9	[3]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1][3]
Molecular Weight	209.20 g/mol	[1][3]
Appearance	Off-white solid	
Melting Point	51-55°C	[1]
Boiling Point	331.3°C	[1]
¹ H NMR (CDCl ₃)	δ 8.04-7.98 (m, 3H), 4.42 (q, 2H), 2.63 (s, 3H), 1.42 (t, 3H)	
Mass Spec (NH ₃ -CI)	m/z 210 (100%, M+H ⁺)	

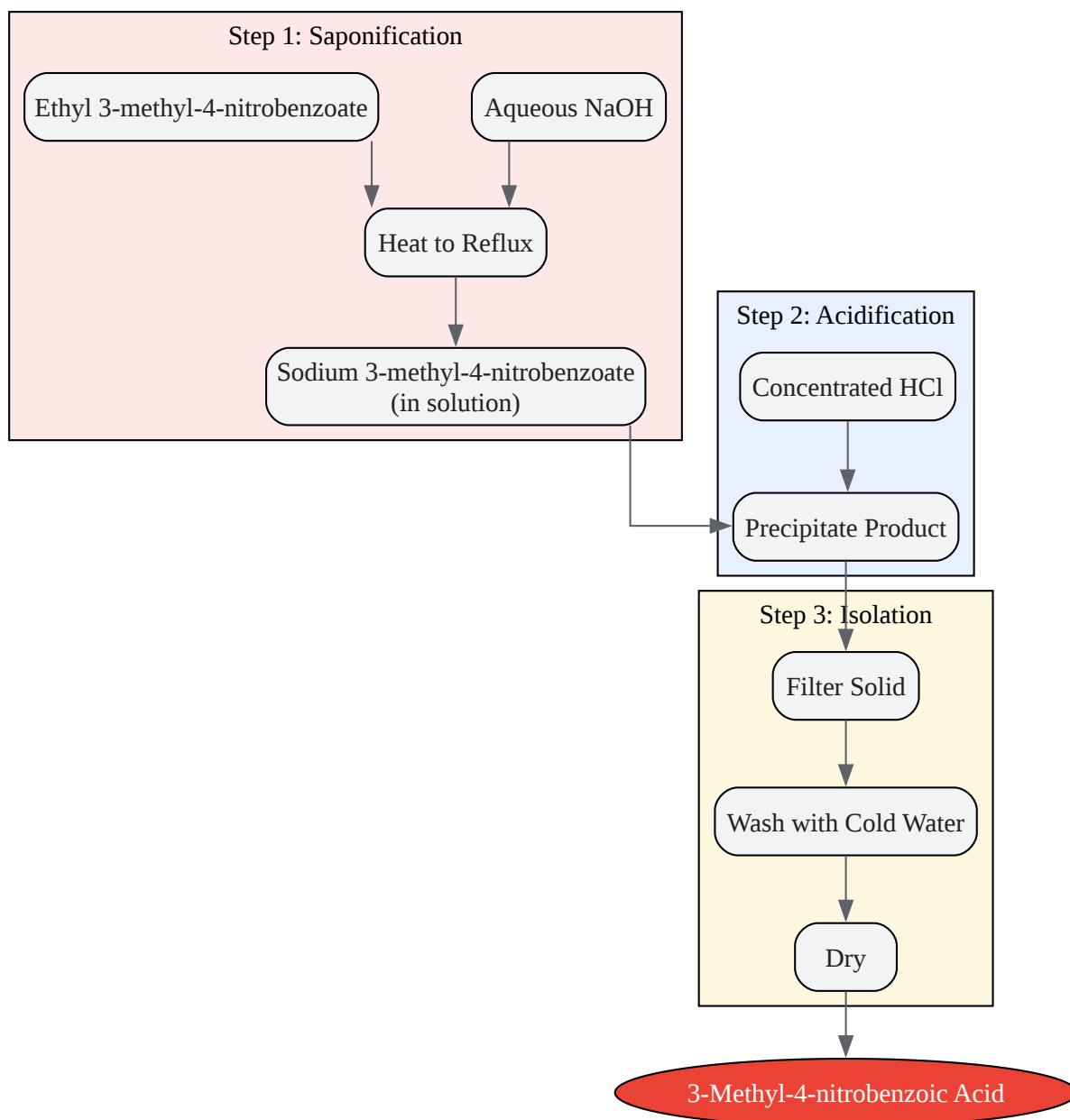
Part 1: Synthesis of Ethyl 3-methyl-4-nitrobenzoate

The most direct and common method for preparing **Ethyl 3-methyl-4-nitrobenzoate** is through the esterification of its corresponding carboxylic acid, 3-methyl-4-nitrobenzoic acid. This reaction, typically an S_N2 type substitution, uses an alkyl halide in the presence of a weak base.

Workflow for Synthesis







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Sources

- 1. Ethyl 3-methyl-4-nitrobenzoate [myskinrecipes.com]
- 2. nbino.com [nbino.com]
- 3. Ethyl 3-methyl-4-nitrobenzoate | C₁₀H₁₁NO₄ | CID 2796918 - PubChem [pubchem.ncbi.nlm.nih.gov]
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